

Personal protective equipment for handling 2,5-Dichloro-4-methylpyridine

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Compound of Interest

Compound Name: 2,5-Dichloro-4-methylpyridine

Cat. No.: B1322306

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Essential Safety and Handling Guide for 2,5-Dichloro-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling and disposal of **2,5-Dichloro-4-methylpyridine** (CAS No. 886365-00-0). The following procedures are based on the known hazards of this compound and best practices for handling halogenated pyridines to ensure laboratory safety and regulatory compliance.

Disclaimer: A specific Safety Data Sheet (SDS) for **2,5-Dichloro-4-methylpyridine** was not publicly accessible at the time of this writing. The information herein is synthesized from the available GHS (Globally Harmonized System of Classification and Labelling of Chemicals) data for the compound and detailed safety protocols for structurally similar chemicals.^{[1][2][3]} Always consult the official SDS provided by your supplier for the most accurate and specific guidance before handling or disposing of this chemical.

Hazard Profile and Classification

2,5-Dichloro-4-methylpyridine is classified as a hazardous substance. The primary hazards include acute toxicity if swallowed, in contact with skin, or inhaled.^[4]

GHS Hazard Summary for **2,5-Dichloro-4-methylpyridine**

Hazard Class	GHS Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.[4]

Data derived from the GHS information provided by the ECHA C&L Inventory.[4]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to minimize exposure.

Summary of Required PPE

PPE Category	Item	Specifications and Remarks
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles are mandatory. A face shield should be worn over goggles when there is a significant risk of splashing.[1][3]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are commonly recommended for handling pyridine compounds.[5] However, for prolonged contact or handling of larger quantities, butyl rubber or PVA gloves may be more suitable. Always check the manufacturer's glove compatibility chart.[6] Double gloving is recommended for high-risk tasks.
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and kept fully buttoned.
Respiratory Protection	Fume Hood / Respirator	All handling of 2,5-Dichloro-4-methylpyridine should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[1][5][6] If a fume hood is not available or in case of a spill, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used by trained personnel.[6]
Foot Protection	Closed-toe Shoes	Sturdy, closed-toe shoes are required in the laboratory at all

times.

Operational and Disposal Plans

Adherence to strict protocols for handling and disposal is essential for laboratory safety and environmental protection.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is operational.[\[5\]](#)[\[6\]](#)
 - Verify that an emergency eyewash station and safety shower are accessible.[\[6\]](#)
 - Assemble and inspect all necessary PPE before handling the chemical.
 - Have spill control materials (e.g., sand, vermiculite) readily available.[\[1\]](#)[\[5\]](#)
- Handling:
 - Conduct all weighing and transfer operations within the chemical fume hood.
 - Avoid direct contact with skin and eyes.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.
 - Keep containers tightly closed when not in use.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Decontaminate all work surfaces and equipment used.
 - Remove and dispose of contaminated gloves properly.

Emergency First Aid Procedures

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[6\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)

Disposal Plan

2,5-Dichloro-4-methylpyridine and any materials contaminated with it are considered hazardous waste and must be disposed of according to local, state, and federal regulations.[\[8\]](#)

- Waste Segregation:
 - Collect all waste containing **2,5-Dichloro-4-methylpyridine** in a designated, properly labeled, and sealed container.
 - This includes the chemical itself, any solutions, and contaminated materials such as gloves, paper towels, and spill absorbents.
 - Do not mix with other waste streams unless specifically instructed to do so by your institution's environmental health and safety department.
- Container Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2,5-Dichloro-4-methylpyridine**".
 - List all constituents of the waste mixture, including solvents and their approximate percentages.
- Storage and Collection:

- Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Arrange for waste pickup by your institution's licensed hazardous waste management provider.

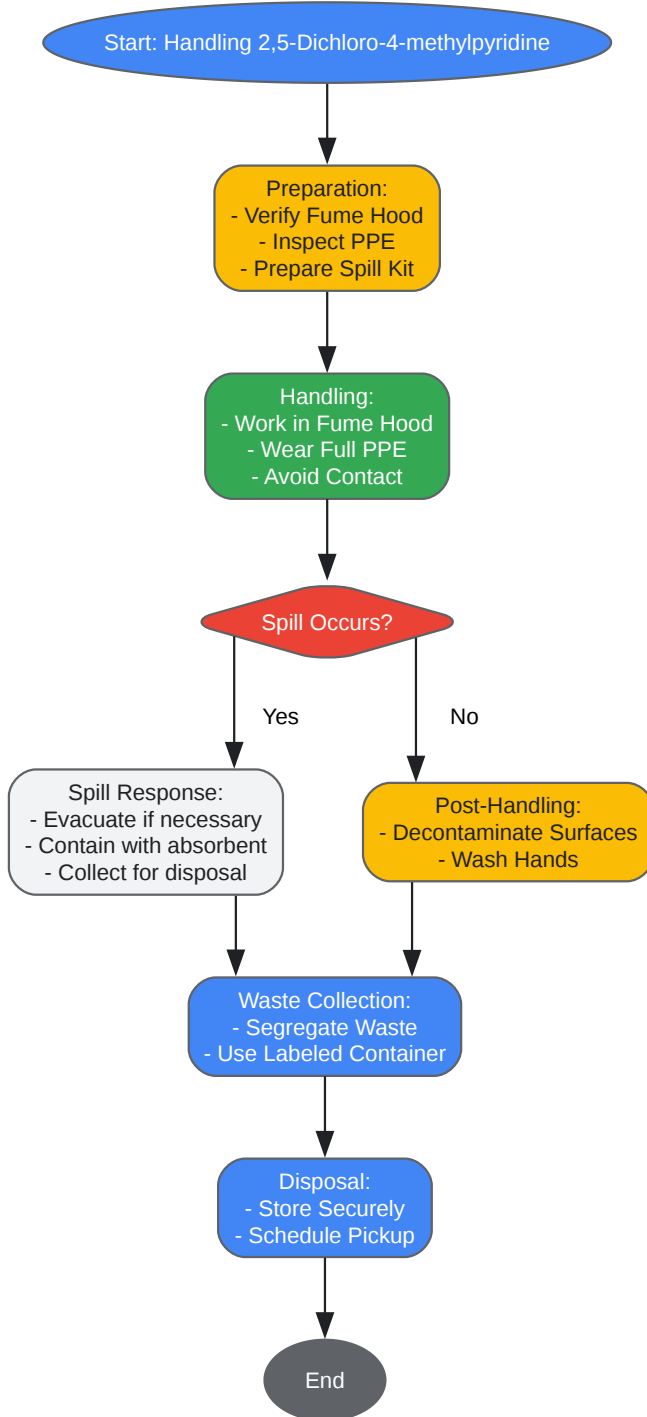
Under no circumstances should this chemical be disposed of down the drain or in regular trash.

[1]

Visualized Workflow

The following diagram illustrates the key decision points and procedures for the safe handling and disposal of **2,5-Dichloro-4-methylpyridine**.

Safe Handling and Disposal Workflow for 2,5-Dichloro-4-methylpyridine

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **2,5-Dichloro-4-methylpyridine**.

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